

Application Notes and Protocols for GSK2818713 in Animal Studies

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Compound of Interest

Compound Name: GSK2818713

Cat. No.: B12426424

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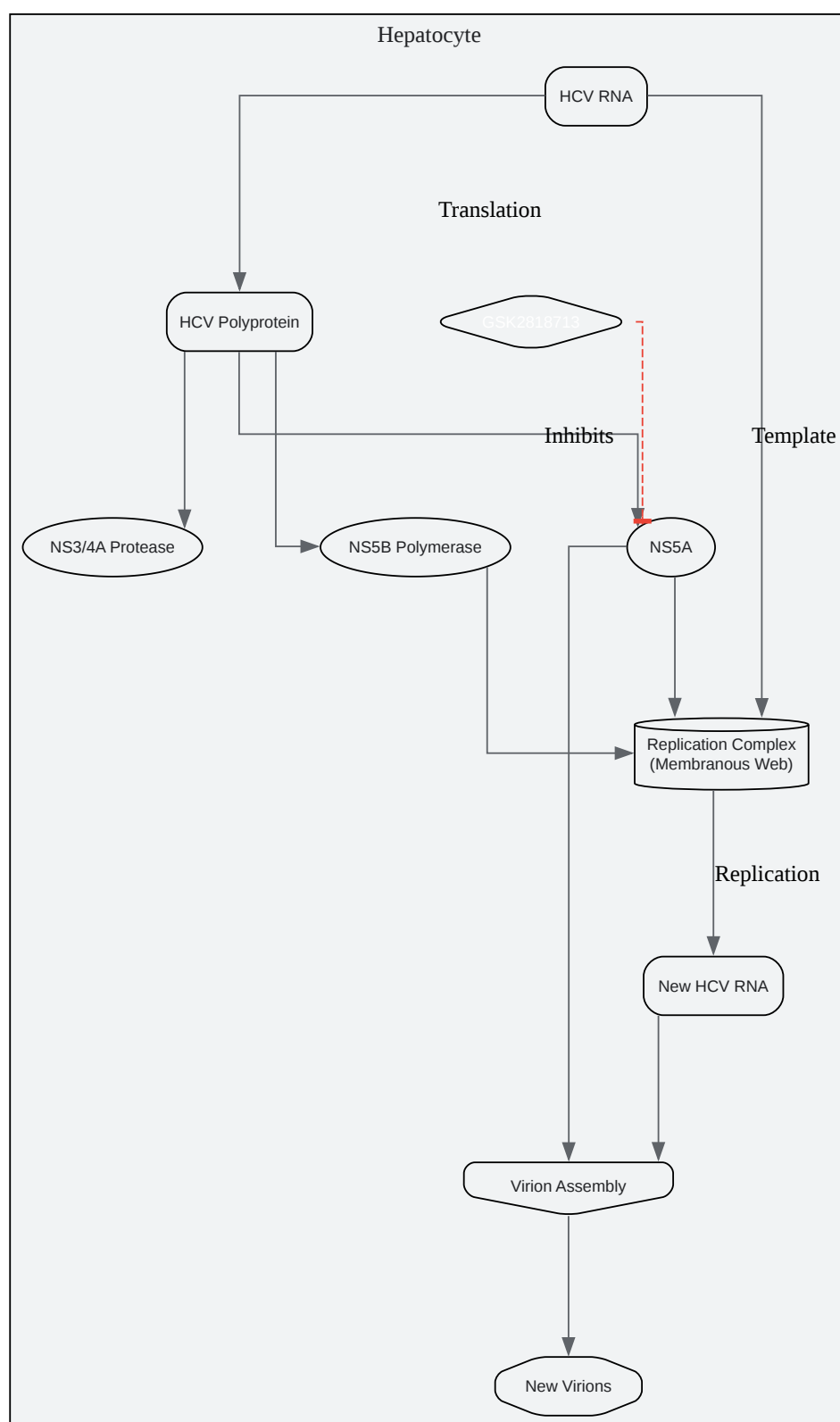
For Researchers, Scientists, and Drug Development Professionals

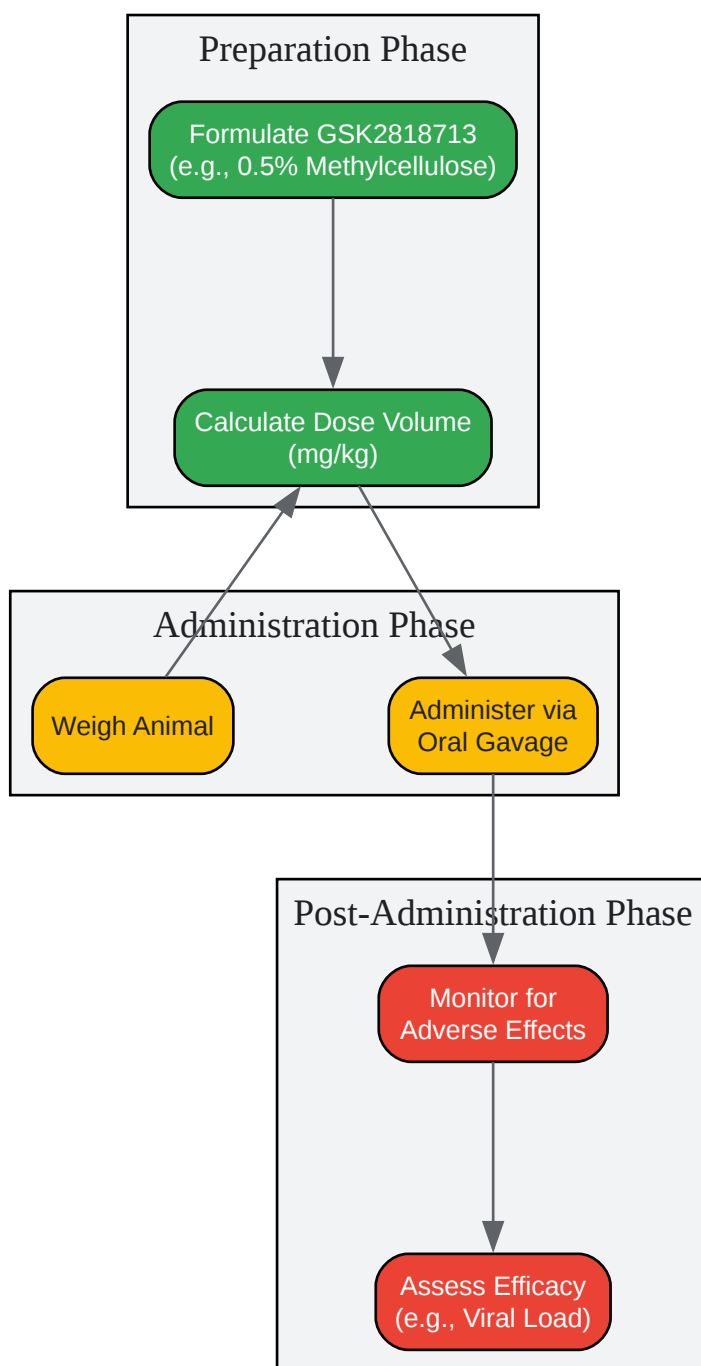
Introduction

GSK2818713 is a potent and broad-genotype inhibitor of the Hepatitis C Virus (HCV) nonstructural protein 5A (NS5A) replication complex.[1][2][3] Preclinical animal studies are a critical step in evaluating the efficacy, safety, and pharmacokinetic profile of this compound. These application notes provide detailed protocols and guidance for the preparation and administration of **GSK2818713** in animal models for antiviral research.

Mechanism of Action

GSK2818713 targets the HCV NS5A protein, a multifunctional phosphoprotein essential for viral RNA replication and virion assembly.[4][5][6] The precise mechanism of NS5A inhibitors is multifaceted and not entirely elucidated, but it is understood to involve the disruption of the NS5A-containing replication complex.[4][6] This inhibition is thought to occur through two main pathways: the direct impediment of viral RNA synthesis and the interference with the assembly of new virus particles.[5][6] Some evidence suggests that NS5A inhibitors may also disrupt the formation of the "membranous web," a specialized intracellular structure that serves as the site of HCV replication.[6]





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